

Application Notes and Protocols: Hydroxypropyl Guar Gum in Cosmetic Science

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxypropyl guar gum

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Introduction to Hydroxypropyl Guar Gum in Cosmetics

Hydroxypropyl Guar (HPG) is a non-ionic polymer derived from the natural guar gum, extracted from the seeds of *Cyamopsis tetragonoloba*. The modification with propylene oxide enhances its properties, making it a highly versatile and valuable ingredient in cosmetic formulations.^[1] HPG is prized for its ability to function as a thickener, emulsion stabilizer, film former, and conditioning agent in a wide array of personal care products, including skin care, hair care, and makeup.^{[1][2]} Its natural origin and biodegradability align with the growing consumer demand for sustainable and "clean beauty" products.

Key Functions and Applications

Hydroxypropyl guar gum's utility in cosmetic science is multifaceted, primarily revolving around its ability to control rheology and impart desirable sensory characteristics.

- **Viscosity Control:** HPG is an effective thickener for aqueous and hydroalcoholic solutions, creating gels, lotions, and creams with desirable textures.^[3] It is stable over a wide pH range and compatible with electrolytes and polar solvents.^[3]

- **Emulsion Stabilization:** In oil-in-water emulsions, HPG helps to prevent the separation of the oil and water phases, contributing to the long-term stability and shelf-life of products like lotions and creams.[1][4]
- **Hair Conditioning:** In hair care products such as shampoos and conditioners, HPG and its cationic derivatives provide conditioning effects, making hair feel soft and silky, improving manageability, and reducing tangling and breakage.[1]
- **Film Forming:** HPG can form a light, non-occlusive film on the skin or hair.[2] This film helps to retain moisture and can offer protection from environmental stressors.[2]
- **Sensory Enhancement:** It imparts a smooth, lubricious feel to formulations, reducing the greasy residue sometimes associated with other thickeners.[3]

Quantitative Data and Formulation Guidelines

The following tables summarize key quantitative data for the use of **hydroxypropyl guar gum** in cosmetic formulations.

Table 1: Typical Use Levels of **Hydroxypropyl Guar Gum**

Formulation Type	Typical Concentration (% w/w)	Key Function
Skin Lotions & Creams	0.1 - 1.5% ^[3]	Thickener, Emulsion Stabilizer, Sensory Modifier
Shampoos & Body Washes	0.1 - 1.5%	Thickener, Foam Stabilizer, Conditioning Agent
Hair Conditioners	0.2 - 2.0%	Conditioning Agent, Thickener
Gels (e.g., Hand Sanitizer)	0.5 - 2.0%	Gelling Agent
Makeup (e.g., Foundation)	0.1 - 1.0%	Suspending Agent, Texture Modifier

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Fine yellow to off-white powder[1]
INCI Name	Hydroxypropyl Guar
Viscosity (1% solution)	3000 - 5000 cps[4]
pH (1% solution)	5.0 - 7.0
Solubility	Water-soluble
Compatibility	Good with electrolytes and up to 30% ethanol[4]

Experimental Protocols

Preparation of a Moisturizing Skin Lotion with Hydroxypropyl Guar Gum

This protocol outlines the preparation of a basic oil-in-water moisturizing lotion stabilized with HPG.

Formulation:

Phase	Ingredient	INCI Name	% (w/w)
A	Deionized Water	Aqua	to 100
	Glycerin	Glycerin	3.00
	Hydroxypropyl Guar Gum	Hydroxypropyl Guar	0.50
B	Caprylic/Capric Triglyceride	Caprylic/Capric Triglyceride	10.00
	Cetearyl Alcohol	Cetearyl Alcohol	3.00
	Glyceryl Stearate	Glyceryl Stearate	2.00
	Stearic Acid	Stearic Acid	1.50
C	Preservative (e.g., Phenoxyethanol)	Phenoxyethanol	1.00
	Fragrance	Parfum	q.s.

Procedure:

- Phase A Preparation: In the main beaker, add deionized water and glycerin. While stirring with a propeller mixer, slowly sprinkle in the **hydroxypropyl guar gum** to avoid clumping. Continue mixing until fully hydrated and a uniform gel is formed. Heat Phase A to 75°C.
- Phase B Preparation: In a separate beaker, combine all Phase B ingredients and heat to 75°C until all solids are melted and the phase is uniform.
- Emulsification: Slowly add Phase B to Phase A with continuous homogenization for 3-5 minutes to form a stable emulsion.
- Cooling: Begin cooling the emulsion while stirring with a propeller mixer.
- Phase C Addition: Once the temperature is below 40°C, add the preservative and fragrance. Mix until uniform.

- Final Adjustments: Check the pH and adjust if necessary to a range of 5.5-6.5. Homogenize briefly again to ensure uniformity.

Preparation of a Conditioning Shampoo with Hydroxypropyl Guar Gum

This protocol details the manufacturing process for a conditioning shampoo.

Formulation:

Phase	Ingredient	INCI Name	% (w/w)
A	Deionized Water	Aqua	to 100
B	Hydroxypropyl Guar Gum	Hydroxypropyl Guar	0.50
	Sodium Laureth Sulfate (70%)	Sodium Laureth Sulfate	15.00
	Cocamidopropyl Betaine (30%)	Cocamidopropyl Betaine	10.00
C	Citric Acid (50% solution)	Citric Acid	q.s. to pH 5.5-6.5
Preservative	e.g., Phenoxyethanol	1.00	
Fragrance	Parfum	q.s.	

Procedure:

- Hydration of HPG: In the main vessel, slowly disperse the **hydroxypropyl guar gum** into the deionized water with moderate agitation. Mix until fully hydrated.
- Addition of Surfactants: Add the Sodium Laureth Sulfate and Cocamidopropyl Betaine to the hydrated HPG solution. Mix slowly to avoid excessive foaming until the mixture is homogeneous.

- **pH Adjustment and Final Additions:** Adjust the pH to the desired range (5.5-6.5) with the citric acid solution. Add the preservative and fragrance, and mix until uniform.
- **Viscosity Check:** Allow the shampoo to rest to eliminate any entrapped air before measuring the final viscosity.

Viscosity Measurement Protocol

Objective: To determine the viscosity of a cosmetic cream or lotion using a Brookfield-type rotational viscometer.

Apparatus:

- Brookfield RVT Viscometer (or equivalent)
- Appropriate spindle (e.g., T-bar for creams, disc spindle for lotions)
- Helipath stand (for non-flowing creams)
- Beaker (250 mL)
- Water bath or temperature-controlled chamber

Procedure:

- **Sample Preparation:** Place approximately 200 mL of the test product into a 250 mL beaker. Allow the sample to equilibrate to a constant temperature (e.g., 25°C) for at least one hour.
- **Instrument Setup:** Select an appropriate spindle and speed combination that will give a torque reading between 10% and 90%. Attach the spindle to the viscometer.
- **Measurement:**
 - For lotions, lower the viscometer so the spindle is immersed in the sample to the immersion mark.
 - For creams, use a Helipath stand with a T-bar spindle. Set the viscometer to slowly lower the rotating spindle through the cream to measure the viscosity of fresh material.

- **Data Collection:** Turn on the viscometer motor. Allow the reading to stabilize for 60 seconds before recording the dial reading or the viscosity in centipoise (cP).
- **Calculations:** If using a dial-reading viscometer, multiply the reading by the factor corresponding to the spindle and speed used.

Hair Combing Force Analysis

Objective: To quantify the conditioning effect of a hair care product by measuring the force required to comb through a hair tress.

Apparatus:

- Texture Analyzer with a load cell
- Hair Combing Rig attachment
- Standardized hair tresses (e.g., virgin, bleached)

Procedure:

- **Baseline Measurement:**
 - Thoroughly wet a hair tress with deionized water.
 - Mount the tress in the Hair Combing Rig.
 - Perform a set number of combing cycles (e.g., 10) at a constant speed, recording the combing force. This is the baseline (control) measurement.
- **Product Application:**
 - Apply a standardized amount of the conditioning product (e.g., shampoo, conditioner) to the same hair tress.
 - Lather and rinse according to a standard protocol.
- **Post-Treatment Measurement:**

- While the tress is still wet, mount it back into the rig.
- Repeat the same combing procedure as in the baseline measurement.
- Data Analysis:
 - Calculate the average combing force for both the baseline and post-treatment measurements.
 - The reduction in combing force is a quantitative measure of the product's conditioning efficacy.

Sensory Evaluation of Skin Cream Texture

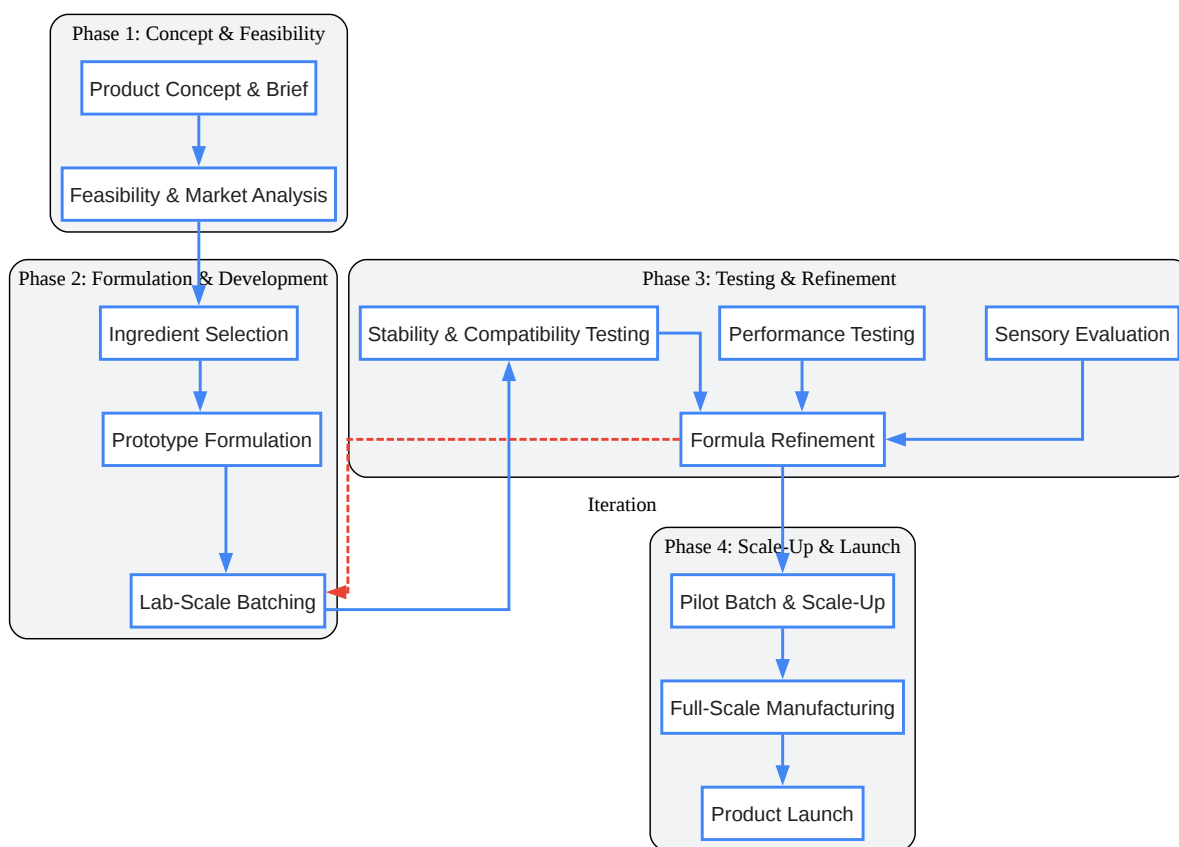
Objective: To assess the textural and sensory properties of a skin cream using a trained sensory panel.

Methodology:

- Panelist Training: A panel of 10-15 individuals is trained to identify and rate the intensity of specific sensory attributes of skin creams.
- Sample Preparation: Samples are coded and presented in a randomized order to the panelists.
- Evaluation Protocol:
 - Appearance: Panelists visually assess the product for attributes like gloss, color, and smoothness.
 - Pick-up: Panelists evaluate the feel of the product when scooping it from the container (e.g., firmness, stickiness).
 - Rub-out: A standardized amount of product is applied to the forearm. Panelists evaluate attributes during application, such as spreadability, slip, and absorption time.
 - After-feel: After a set time (e.g., 2 minutes), panelists evaluate the residual feel on the skin (e.g., greasiness, tackiness, smoothness).

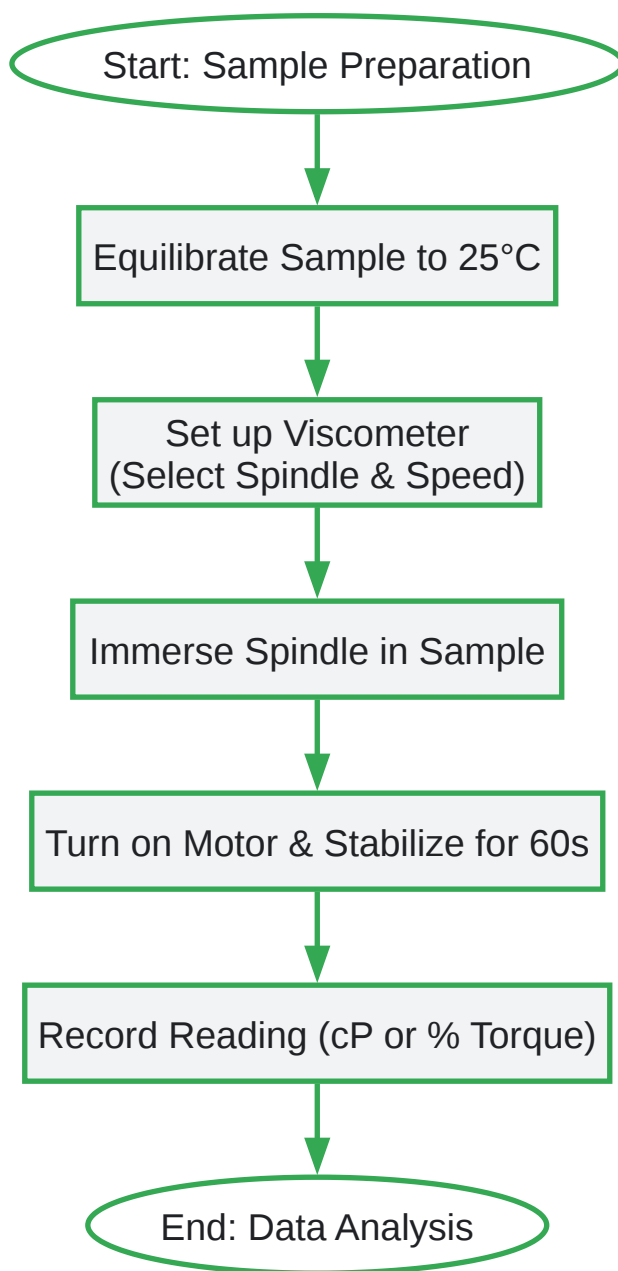
- Data Collection: Panelists rate the intensity of each attribute on a labeled magnitude scale (e.g., 0-10).
- Statistical Analysis: The data is statistically analyzed to determine significant differences between formulations.

Mandatory Visualizations



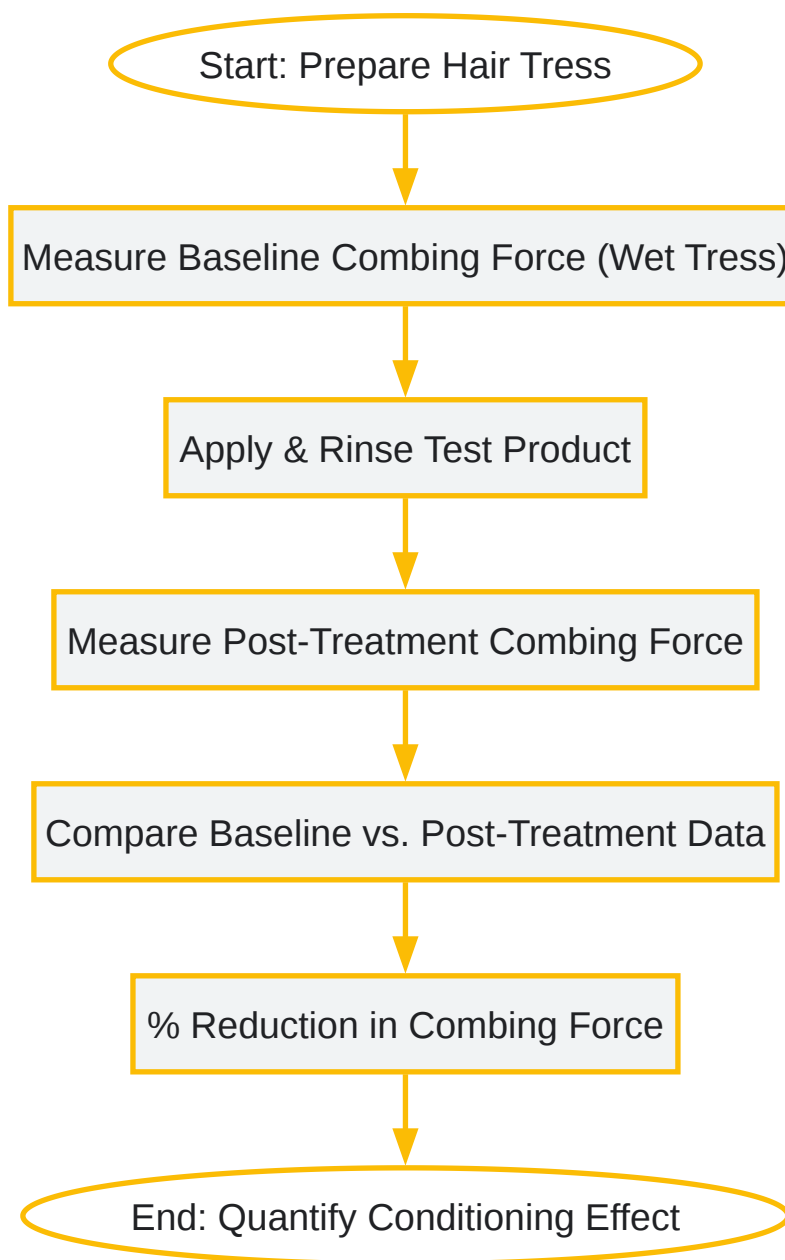
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Caption: Workflow for cosmetic product development.



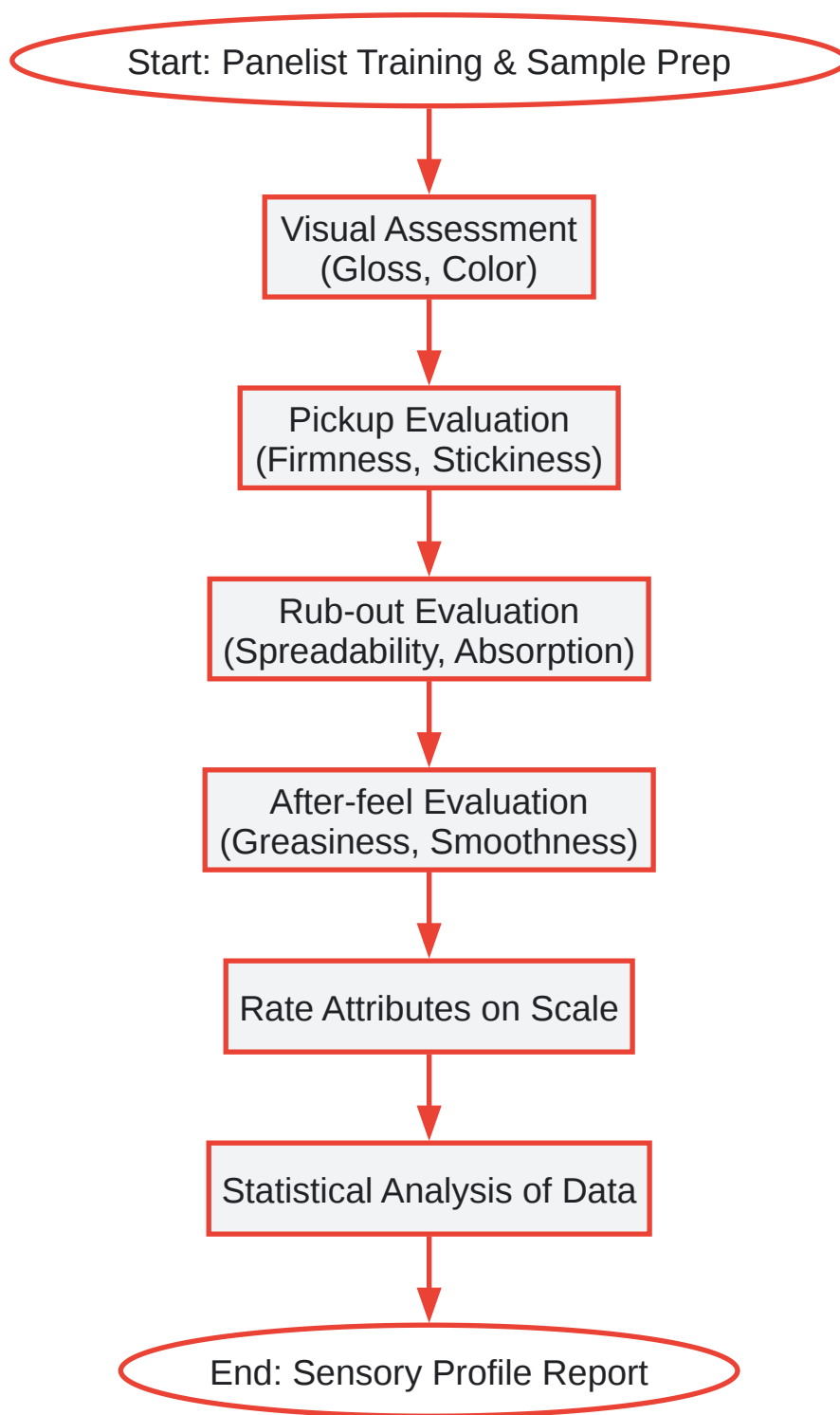
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Caption: Protocol for viscosity measurement.



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Caption: Workflow for hair combing force analysis.



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- To cite this document: BenchChem. [Application Notes and Protocols: Hydroxypropyl Guar Gum in Cosmetic Science]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148476#application-of-hydroxypropyl-guar-gum-in-cosmetic-science-formulations]

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